

Application Notes and Protocols: Erythorbic Acid in Beverage and Beer Stabilization

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Compound of Interest

Compound Name: Erythorbic Acid

Cat. No.: B585167

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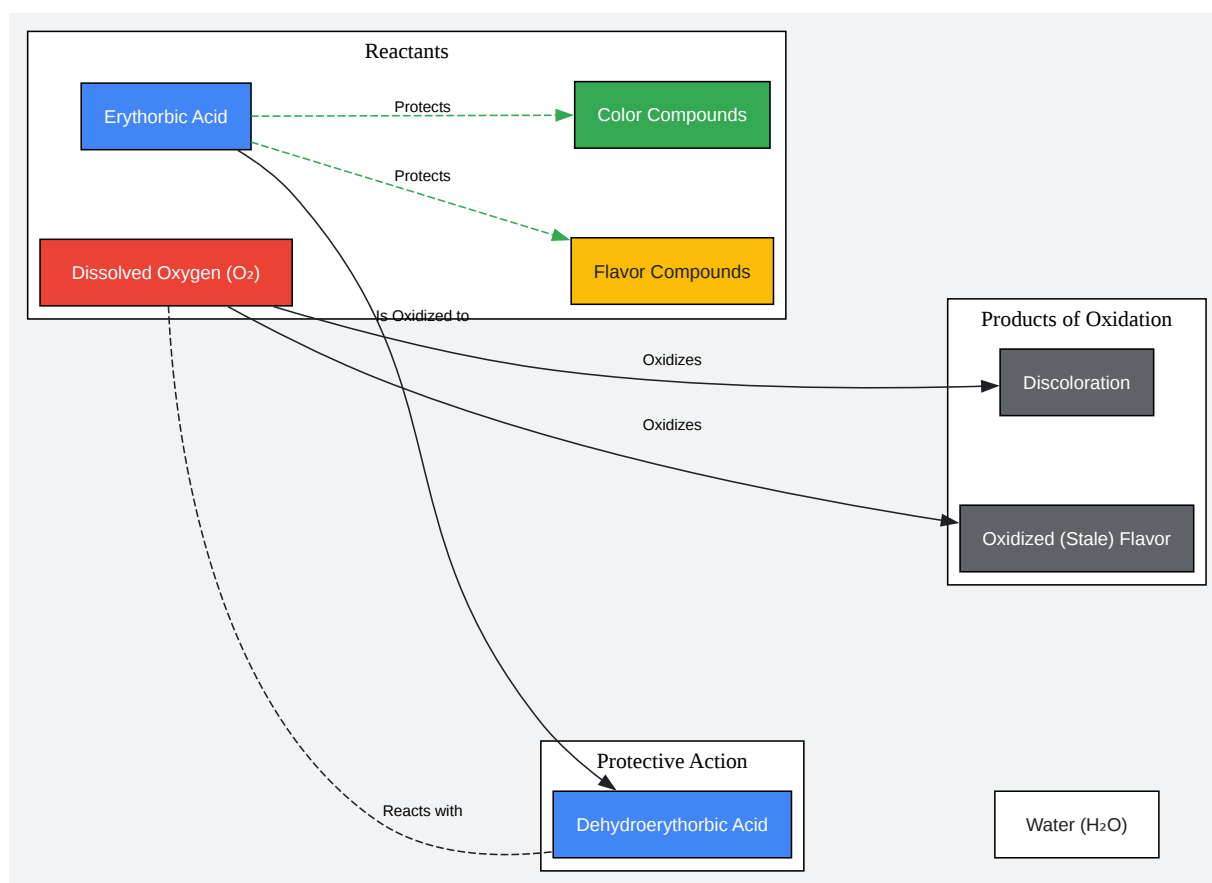
For Researchers, Scientists, and Drug Development Professionals

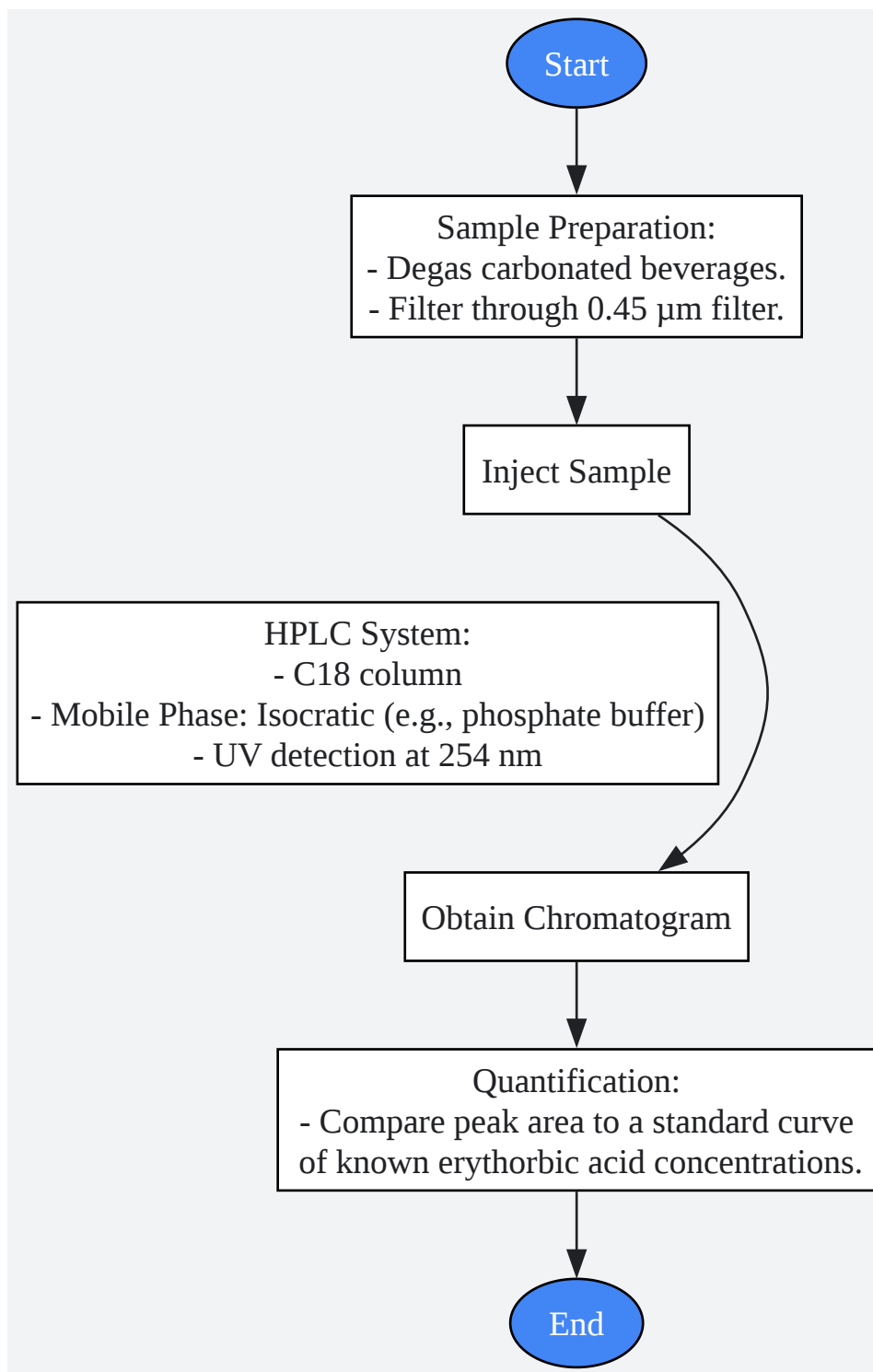
Introduction

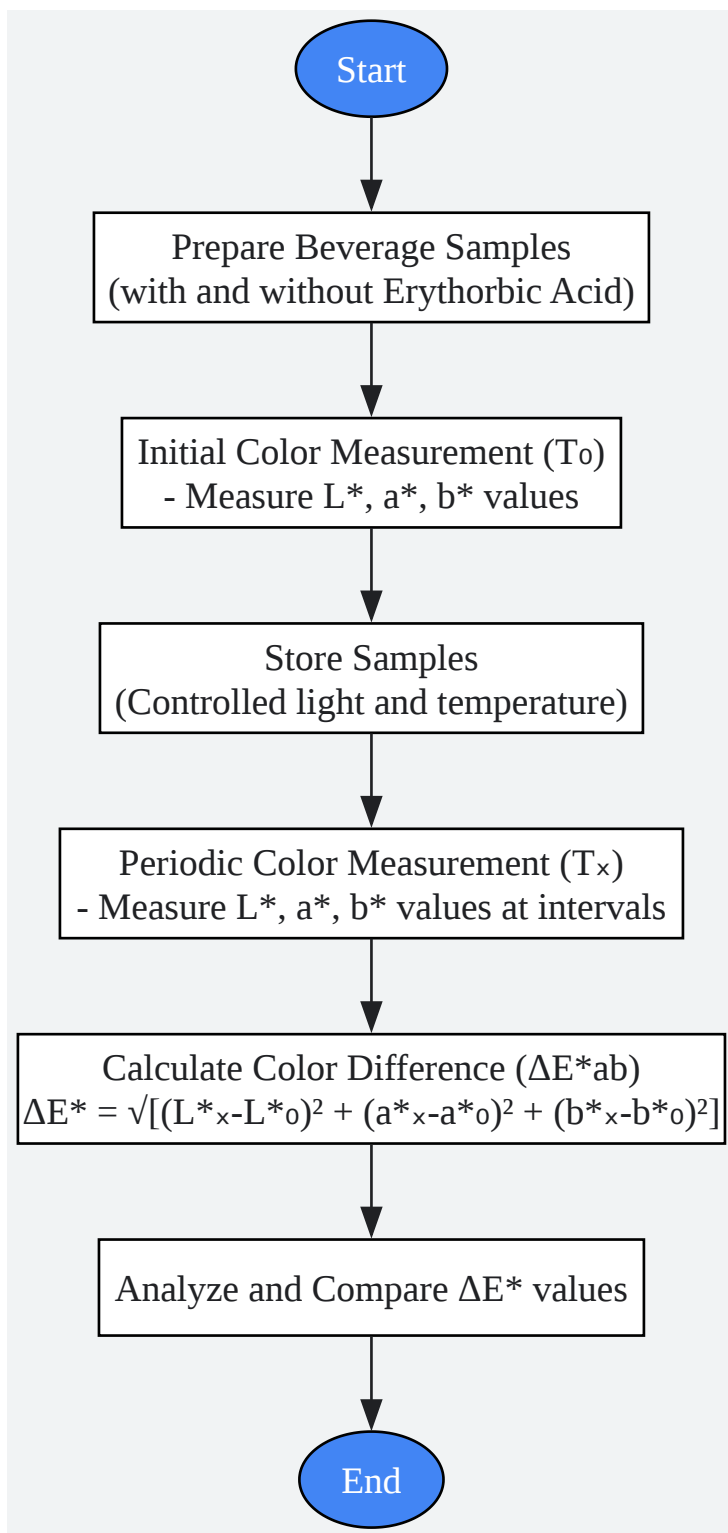
Erythorbic acid, a stereoisomer of ascorbic acid (Vitamin C), is a highly effective antioxidant and preservative widely utilized in the beverage and brewing industries.^[1] Its primary function is to mitigate the detrimental effects of oxygen, thereby preserving the flavor, color, and overall quality of the final product.^[1] As an oxygen scavenger, **erythorbic acid** readily reacts with dissolved oxygen, preventing it from participating in oxidative reactions that lead to staling, discoloration, and the development of off-flavors.^[1] This document provides detailed application notes and experimental protocols for the use of **erythorbic acid** in stabilizing beverages and beer.

Mechanism of Action

Erythorbic acid's primary mechanism of action in beverages and beer is its function as an oxygen scavenger. It readily undergoes oxidation in the presence of dissolved oxygen, thereby protecting other oxygen-sensitive components of the beverage, such as flavor compounds and natural pigments. This sacrificial role prevents the degradation of the beverage's sensory and quality attributes.







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References

- 1. ERYTHORBIC ACID - Ataman Kimya [atamanchemicals.com]
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